

In-Depth Technical Guide: 3-(Bromomethyl)-3-fluorooxetane Safety Data Sheet (SDS)

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Compound of Interest

Compound Name: 3-(Bromomethyl)-3-fluorooxetane

Cat. No.: B1289158

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of chemical reagents is paramount. This guide provides an in-depth analysis of the Safety Data Sheet (SDS) for **3-(Bromomethyl)-3-fluorooxetane**, a key intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals.^[1] The inclusion of fluorinated oxetane moieties can enhance metabolic stability, membrane permeability, and binding affinity in active molecules.^[1]

Chemical Identification

Identifier	Value
Product Name	3-(Bromomethyl)-3-fluorooxetane
CAS Number	865451-86-1 ^[2]
Molecular Formula	C ₄ H ₆ BrFO ^[3]
Molecular Weight	168.99 g/mol ^{[3][4]}
SMILES	C1C(CO1)(CBr)F ^[4]
Synonyms	3-bromomethyl-3-fluorooxetane ^[2]

Hazard Identification and Classification

3-(Bromomethyl)-3-fluorooxetane is classified as a hazardous substance. The primary hazards are outlined below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H332: Harmful if inhaled.[\[4\]](#)

Signal Word: Danger[\[4\]](#)

Pictograms:

First-Aid Measures

Detailed first-aid protocols are crucial for immediate and effective response to exposure.

Exposure Route	First-Aid Protocol
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [2]
Inhalation	If fumes, aerosols, or combustion products are inhaled, remove the person from the contaminated area to fresh air. Other measures are usually unnecessary. [5]
Skin Contact	If skin or hair contact occurs, flush skin and hair with running water and soap if available. Seek medical attention in the event of irritation. [5]
Eye Contact	If this product comes in contact with the eyes, wash out immediately with fresh running water. Ensure complete irrigation of the eye by keeping eyelids apart and away from the eye and moving the eyelids by occasionally lifting the upper and lower lids. Seek medical attention without delay; if pain persists or recurs, seek medical attention. Removal of contact lenses after an eye injury should only be undertaken by skilled personnel. [5]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Aspect	Protocol
Handling	Handling should be done in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam. [2]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from incompatible materials. Recommended storage temperature is 2-8°C. [2] [4]

Physical and Chemical Properties

Property	Value
Appearance	No data available
Odor	No data available
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available
Density	No data available
Solubility	No data available

Note: Quantitative data for several physical and chemical properties are not readily available in the searched public domain sources.

Exposure Controls and Personal Protection

To ensure the safety of personnel, appropriate exposure controls and personal protective equipment (PPE) must be utilized.

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area. [5]
Eye/Face Protection	Wear safety glasses with side-shields, chemical goggles, or a face shield. [5]
Skin Protection	Wear protective gloves and clothing. [5]
Respiratory Protection	If ventilation is inadequate, use a suitable respirator. [6]

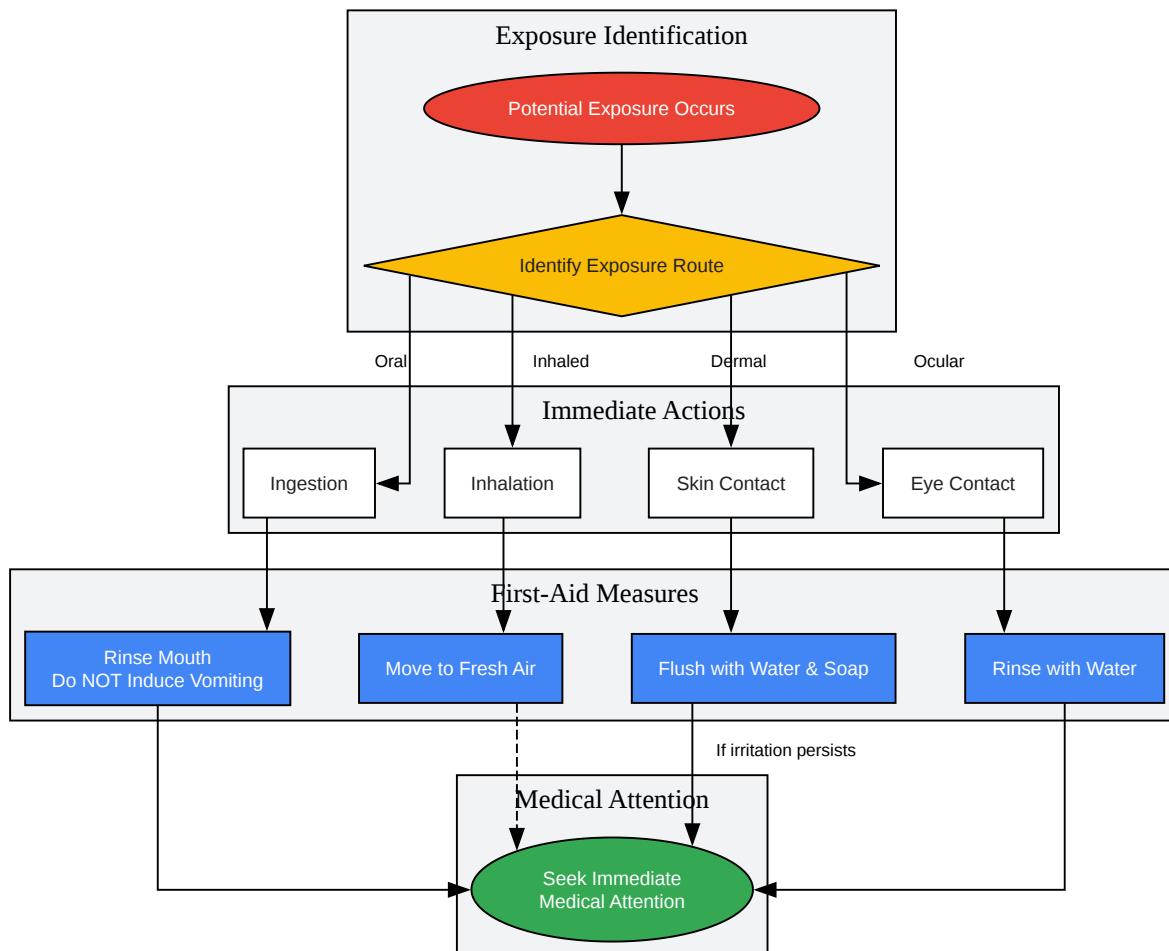
Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **3-(Bromomethyl)-3-fluorooxetane** are not publicly available in the searched SDS documents. The hazard classifications are based on data from similar compounds or computational toxicology models. For specific experimental designs, researchers should refer to standard OECD or EPA guidelines for acute oral, dermal, and inhalation toxicity studies, as well as skin and eye irritation tests.

Visualizations

Hazard Response Workflow

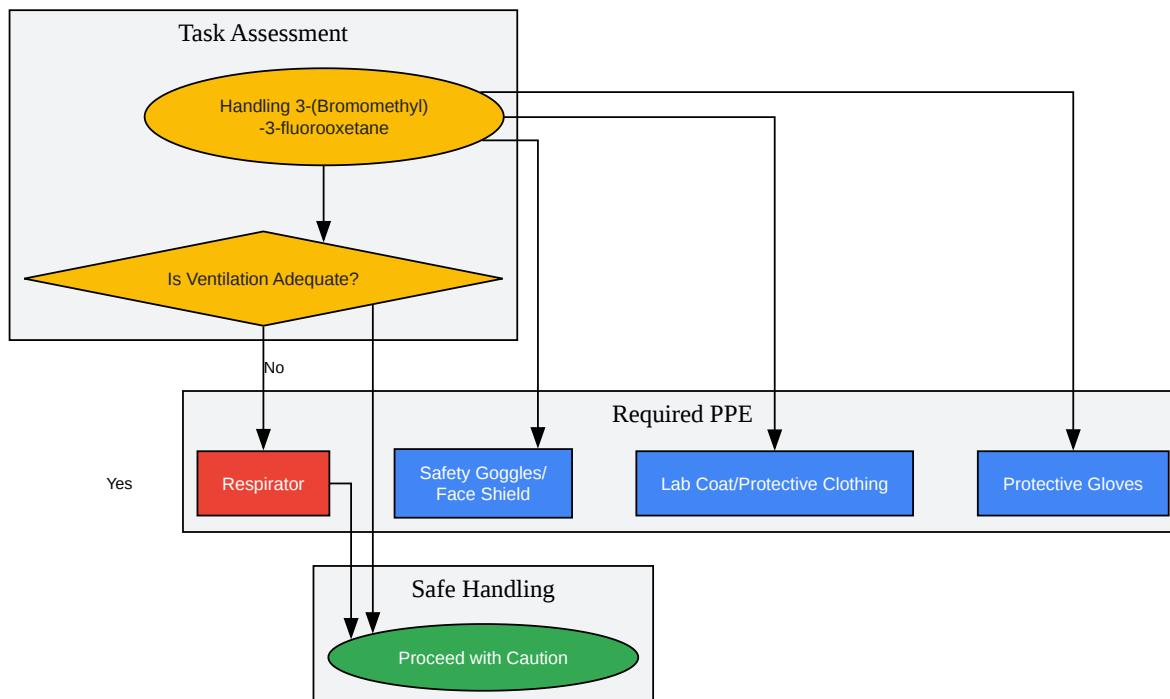
The following diagram illustrates a logical workflow for responding to a potential exposure to **3-(Bromomethyl)-3-fluorooxetane**.

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Caption: Hazard Response Workflow for **3-(Bromomethyl)-3-fluorooxetane** Exposure.

Personal Protective Equipment (PPE) Logic

This diagram outlines the decision-making process for selecting appropriate PPE when handling the compound.



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Caption: PPE Selection Logic for Handling **3-(Bromomethyl)-3-fluorooxetane**.

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